

CK2-IN-4 solubility and stock solution preparation

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Compound of Interest

Compound Name: CK2-IN-4

Cat. No.: B10812075

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Application Notes and Protocols for CK2-IN-4

For Researchers, Scientists, and Drug Development Professionals

Introduction

CK2-IN-4, also known as Casein Kinase II Inhibitor IV, is a potent, ATP-competitive inhibitor of protein kinase CK2 with an IC₅₀ of 9 nM.[1] It has been identified as a small-molecule inducer of epidermal keratinocyte differentiation.[1] Due to its role in fundamental cellular processes, CK2 is a significant target in various therapeutic areas, including oncology. This document provides detailed information on the solubility of **CK2-IN-4** and comprehensive protocols for the preparation of stock solutions to ensure accurate and reproducible experimental results.

Physicochemical Properties

Property	Value	Reference
Synonyms	Casein Kinase II Inhibitor IV	[2][3]
CAS Number	863598-09-8	[4]
Molecular Formula	C ₂₄ H ₂₃ N ₅ O ₃	
Molecular Weight	429.47 g/mol	

Solubility Data

The solubility of **CK2-IN-4** has been determined in various solvents. It is highly soluble in Dimethyl Sulfoxide (DMSO) but exhibits limited solubility in aqueous solutions. For many kinase inhibitors, ethanol can serve as an alternative solvent for stock solution preparation.

Solvent	Solubility	Remarks	Reference
DMSO	≥ 33.33 mg/mL (≥ 77.61 mM)	Sonication may be required. Some sources report solubility up to 70 mg/mL.	
Ethanol	Data not available	ATP-competitive kinase inhibitors often exhibit some solubility in ethanol. Empirical determination is recommended.	
PBS (pH 7.2)	Sparingly soluble	Direct dissolution in aqueous buffers is challenging. Dilution from a DMSO stock is the recommended method for preparing aqueous working solutions.	

Stock Solution Preparation Protocols

Proper preparation of stock solutions is critical for experimental accuracy. The following protocols provide guidelines for preparing **CK2-IN-4** stock solutions.

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **CK2-IN-4** (CAS: 863598-09-8) powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protecting polypropylene or glass vials
- Calibrated analytical balance and weighing paper/boat
- Vortex mixer and/or sonicator

Procedure:

- **Equilibrate:** Allow the **CK2-IN-4** vial to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare the analytical balance with the weighing vessel. Carefully weigh the desired amount of **CK2-IN-4** powder. For 1 mL of a 10 mM stock solution, weigh out 4.295 mg of **CK2-IN-4**.
- **Dissolution:** Add the weighed **CK2-IN-4** to a sterile vial. Add the appropriate volume of anhydrous DMSO. For a 10 mM solution with 4.295 mg of the compound, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, sonicate the vial in a water bath for short intervals to aid dissolution.
- **Storage:** Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions in Aqueous Buffers (e.g., PBS)

Due to the low aqueous solubility of **CK2-IN-4**, it is recommended to prepare working solutions by diluting a high-concentration DMSO stock solution.

Materials:

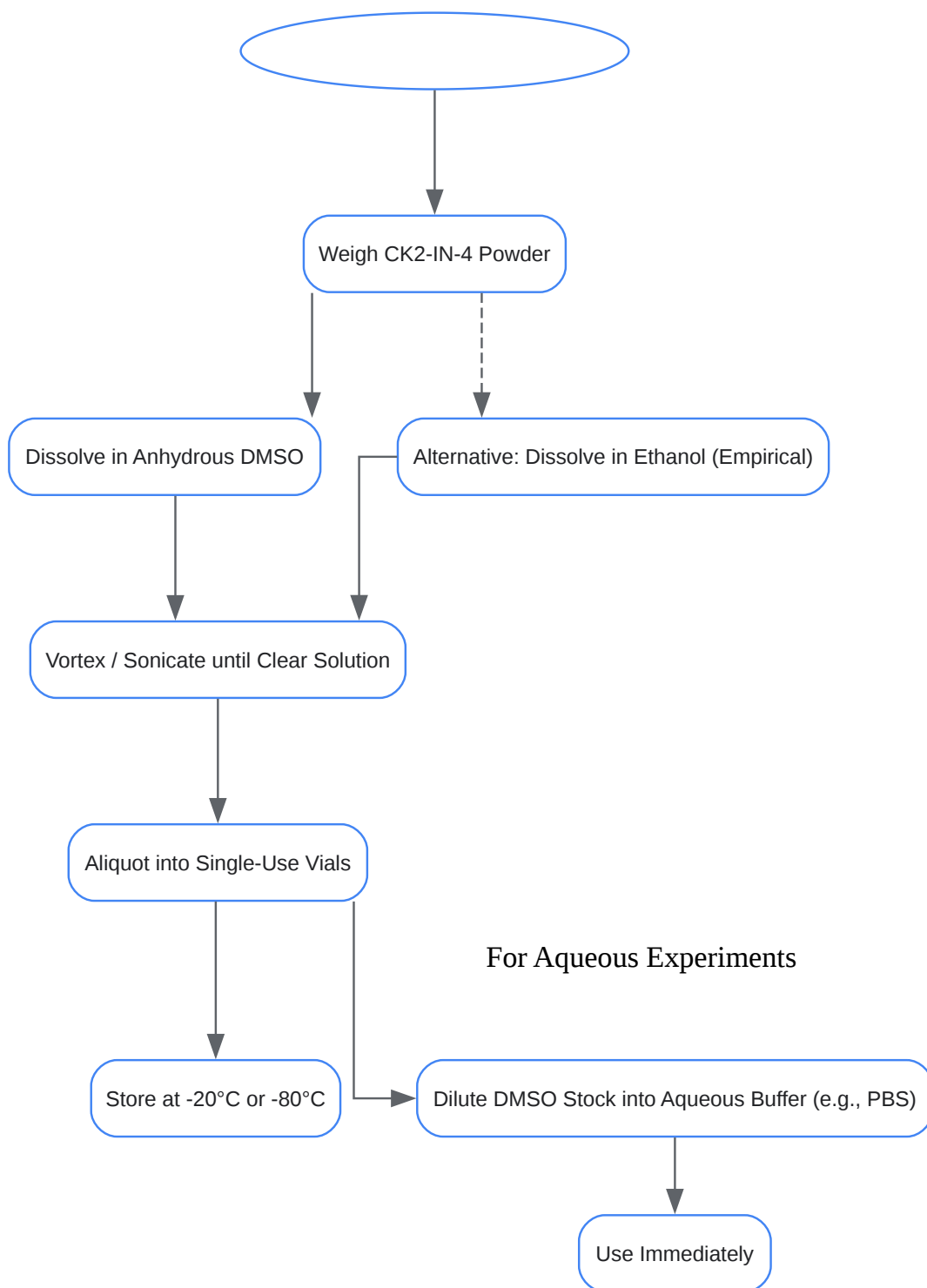
- 10 mM **CK2-IN-4** stock solution in DMSO
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2, or other aqueous buffer
- Sterile polypropylene tubes

Procedure:

- Intermediate Dilution (Optional but Recommended): To minimize precipitation, perform a serial dilution. For example, dilute the 10 mM DMSO stock solution 1:10 in DMSO to obtain a 1 mM intermediate stock.
- Final Dilution: Add the desired volume of the DMSO stock (or intermediate stock) to the aqueous buffer. For instance, to prepare a 10 μ M working solution in 1 mL of PBS, add 1 μ L of the 10 mM DMSO stock solution.
- Mixing: Immediately vortex the solution gently to ensure homogeneity.
- Usage: Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions of **CK2-IN-4** for extended periods, as the compound may precipitate out of solution.

Experimental Workflow and Signaling Pathway Diagrams

Workflow for Stock Solution Preparation

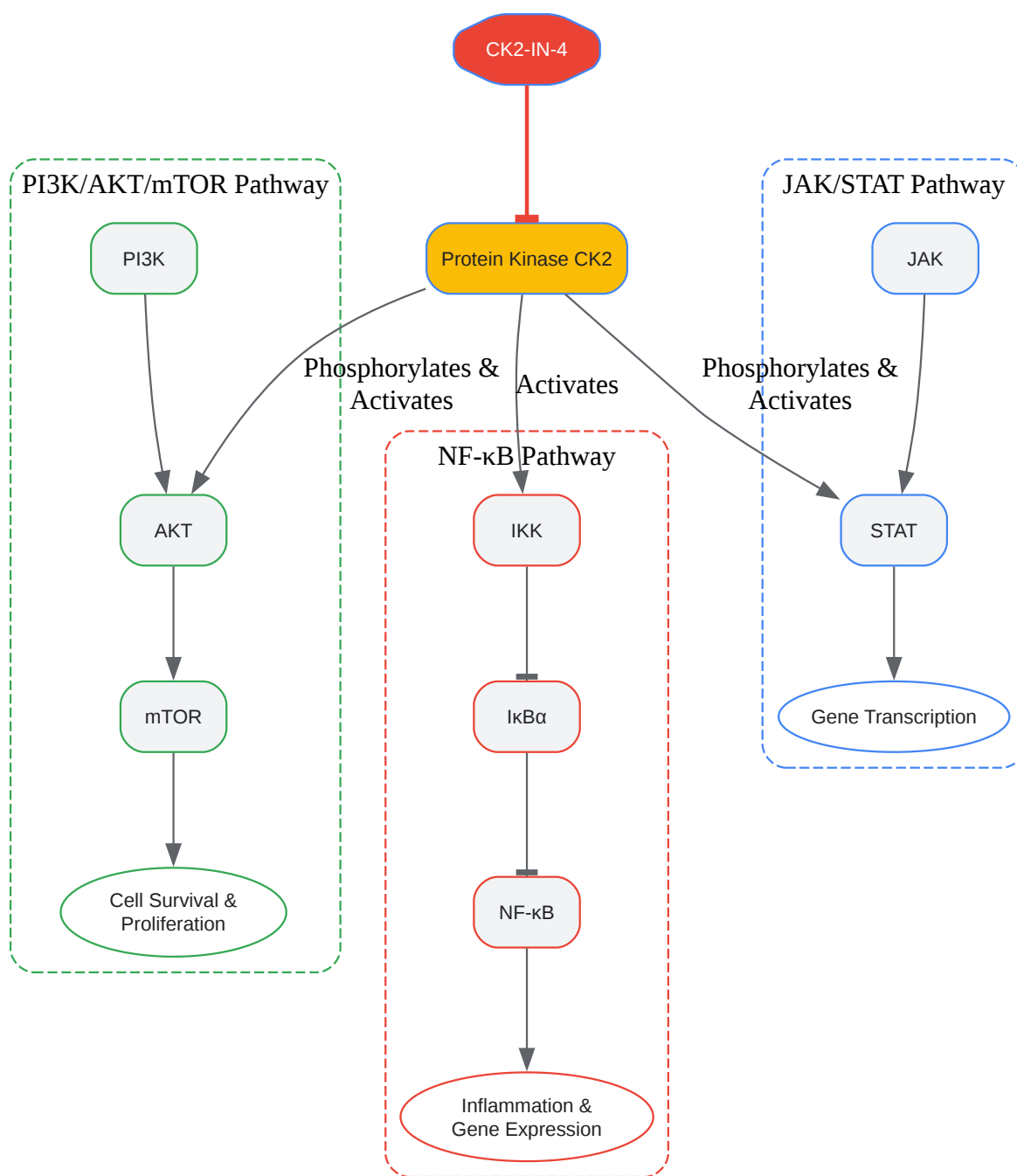


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Figure 1. Experimental workflow for the preparation of **CK2-IN-4** stock and working solutions.

CK2 Signaling Pathway

Protein kinase CK2 is a constitutively active serine/threonine kinase that phosphorylates a vast number of substrates, thereby regulating numerous cellular signaling pathways involved in cell survival, proliferation, and inflammation.



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Figure 2. Simplified diagram of signaling pathways modulated by Protein Kinase CK2.

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